

Unraveling "Cerin": Navigating a Multifaceted Brand Name in Dermatological Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cerin*

Cat. No.: *B1257831*

[Get Quote](#)

The term "**Cerin**" in the context of dermatological research does not refer to a single, distinct chemical entity. Instead, it is a brand name applied to a variety of products with different compositions and applications, ranging from cosmetic ingredients to dietary supplements and pharmaceuticals for non-dermatological conditions. This ambiguity makes it infeasible to provide a singular, detailed set of application notes and protocols as one would for a specific research compound. This document aims to clarify the different products marketed under the "**Cerin**" name and provide an overview of the dermatological applications of their key ingredients, where applicable.

Cerin® by Chemrez Technologies: Coconut-Derived Cosmetic Ingredients

Chemrez Technologies markets a line of cosmetic ingredients under the brand name **Cerin®**, which are derived from coconut oil. These are primarily used in the formulation of personal care products.

Key Products and Components:

- **Cerin®** CB100: A coconut-derived skin butter designed for intensive moisturization. Its primary active component is lauric acid, which is known for its natural antibacterial properties, suggesting potential benefits for acne-prone skin. It also contains palmitic and stearic acids, which may contribute to the skin's natural collagen production and provide a smoothing effect.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- **Cerin®** RG: This is a refined glycerin derived from coconut oil.[2][4] Glycerin is a well-known humectant in dermatology, drawing moisture to the skin to keep it hydrated.

Application in Dermatological Research:

Research on these specific branded ingredients is limited. However, the dermatological properties of their components are well-documented. For instance, lauric acid has been studied for its antimicrobial activity against *Propionibacterium acnes*, the bacterium associated with acne.

Cerin by Sensilab: A Brand for Acne-Prone Skin

Sensilab offers a range of products under the "**Cerin**" brand, targeting acne-prone skin. These include dietary supplements and topical treatments.[5][6][7][8]

Product Line and Key Ingredients:

- **Cerin** Capsules: A dietary supplement containing superoxide dismutase (from melon extract), plant extracts (wild pansy, marigold flower, grape seed, black pepper), vitamins (A, B2, B7), and minerals (zinc, copper).[5] These ingredients are generally aimed at reducing inflammation and oxidative stress, and supporting overall skin health.
- **Cerin** Cleansing Gel: A topical cleanser for oily and problematic skin, featuring tea tree essential oil.[6][8]
- **Cerin** Treatment Gel: A spot treatment containing Vitamin B3 (niacinamide) and thyme extract, designed to reduce redness and dry out blemishes.[6][7]

Application in Dermatological Research:

The individual components of Sensilab's **Cerin** products are subjects of dermatological research:

- **Superoxide Dismutase (SOD)**: Studied for its antioxidant properties and potential to reduce inflammation.
- **Tea Tree Oil**: Well-researched for its antimicrobial and anti-inflammatory effects in the treatment of acne.

- Niacinamide (Vitamin B3): Extensively studied for its benefits in dermatology, including reducing inflammation, improving skin barrier function, and regulating sebum production.

Cerin 50mg Capsule: A Non-Dermatological Pharmaceutical

In some regions, "**Cerin**" is the brand name for a 50mg capsule containing the active ingredient Diacerein.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Primary Application:

- Osteoarthritis: This medication is used to treat the symptoms of osteoarthritis, a degenerative joint disease.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) It works by inhibiting inflammatory pathways that lead to cartilage destruction.

Relevance to Dermatology:

Diacerein is not used for dermatological conditions. Therefore, it is not relevant to the user's request for dermatological research applications.

Other Mentions of "Cerin"

- Antihistamine: In some markets, "**Cerin**" is a brand name for Cetirizine, an antihistamine used to treat allergy symptoms, which can include skin conditions like chronic urticaria (hives).[\[13\]](#)
- Moisturizing Cream: The brand name "D-**Cerin**" has been used for an advanced moisturizing cream.[\[14\]](#)

Summary of "Cerin" Products and Their Components

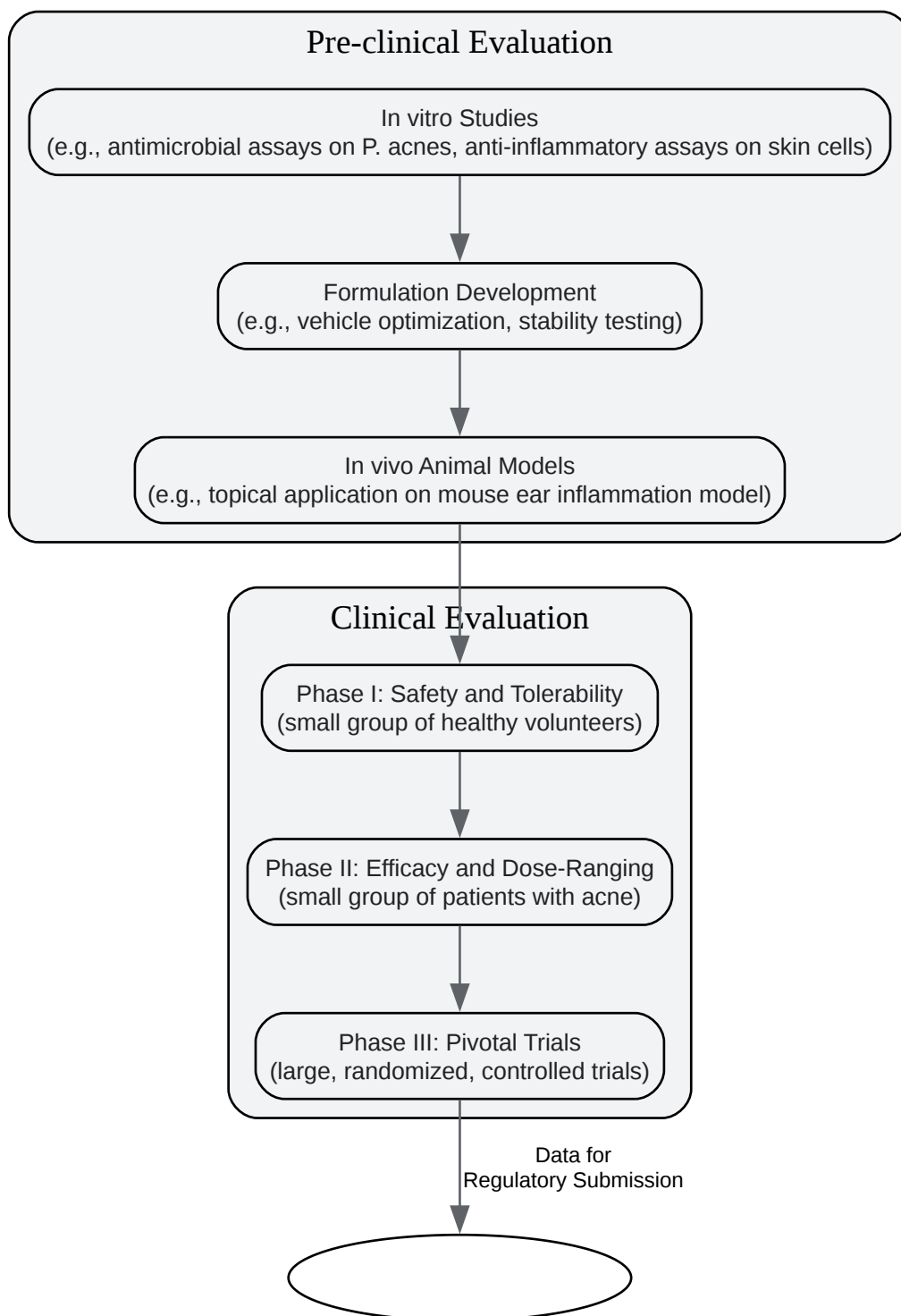
Brand/Product Name	Active/Key Ingredients	Primary Application in Dermatology
Cerin® CB100 (Chemrez)	Lauric Acid, Palmitic Acid, Stearic Acid (from Coconut)	Moisturizing, potential anti-acne (cosmetic)
Cerin® RG (Chemrez)	Glycerin (from Coconut)	Humectant (cosmetic)
Cerin Capsules (Sensilab)	Superoxide Dismutase, Plant Extracts, Vitamins, Minerals	Dietary supplement for skin health
Cerin Cleansing/Treatment Gels (Sensilab)	Tea Tree Oil, Niacinamide (Vitamin B3), Thyme Extract	Topical treatment for acne-prone skin
Cerin 50mg Capsule	Diacerein	Not used in dermatology (for osteoarthritis)
Cerin (Antihistamine)	Cetirizine	Allergic skin conditions (e.g., hives)

Experimental Protocols and Signaling Pathways

Due to the varied nature of products named "**Cerin**," it is not possible to provide a single, unified experimental protocol or signaling pathway. Research would be specific to the individual ingredients. For example:

- **Lauric Acid:** An experimental protocol to investigate its effect on acne would likely involve in vitro studies on *P. acnes* and clinical trials evaluating the efficacy of a lauric acid-containing formulation on acne lesions. The signaling pathways involved would relate to bacterial growth inhibition.
- **Niacinamide:** Research protocols often involve cell culture studies to examine its effects on inflammatory cytokine production by keratinocytes and sebocytes. Clinical trials would measure changes in sebum production, skin barrier function, and inflammatory lesion counts. The signaling pathways would likely involve the NF- κ B pathway.

Below is a conceptual workflow for evaluating a topical anti-acne ingredient, which could be applied to components found in some "**Cerin**" branded products.



[Click to download full resolution via product page](#)

Conceptual workflow for dermatological drug development.

Conclusion

"**Cerin**" is a brand name associated with a diverse range of products, and it is not a singular substance for dedicated dermatological research. To conduct research on "**Cerin**," one must first identify the specific product and its active ingredients. The application notes and protocols would then need to be tailored to those specific components. For researchers, scientists, and drug development professionals, it is crucial to look beyond the brand name to the underlying ingredients to find relevant scientific literature and develop appropriate experimental designs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cerin - CB 100 - Chemrez - Cocos Nucifera (Coconut) Fruit [knowde.com]
- 2. Cerin - Chemrez Technologies, Inc. - Eco-Friendly - Knowde [knowde.com]
- 3. ulprospector.com [ulprospector.com]
- 4. ingredientsonline.com [ingredientsonline.com]
- 5. Cerin [b2b.sensilab.com]
- 6. Sensilab Cerin Acne Treatment Cleanser & Gel Review — As Told By Kirsty [astoldbykirsty.co.uk]
- 7. Sensilab Cerin Acne prone Skin Gel 15ml - pharmaholic [pharmaholic.net]
- 8. Sensilab Cerin Cleansing Gel [pharmaholic.net]
- 9. 1mg.com [1mg.com]
- 10. CERIN 50MG CAPSULE | Uses, Side Effects, Price | Apollo Pharmacy [apollopharmacy.in]
- 11. 1mg.com [1mg.com]
- 12. practo.com [practo.com]
- 13. Cerin generic. Price of cerin. Uses, Dosage, Side effects [ndrugs.com]
- 14. surgimac.com [surgimac.com]
- To cite this document: BenchChem. [Unraveling "Cerin": Navigating a Multifaceted Brand Name in Dermatological Applications]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1257831#application-of-cerin-in-dermatological-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com